

2-Amino-4-nitrobenzaldehyde: A Technical Guide to Safety, Handling, and Properties

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Amino-4-nitrobenzaldehyde

Cat. No.: B012311

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive safety, handling, and material safety data sheet (MSDS) information for **2-Amino-4-nitrobenzaldehyde** (CAS No. 109466-84-4). The following sections detail the compound's hazardous properties, safe handling procedures, emergency protocols, and physical and chemical characteristics to ensure its proper use in a laboratory and research setting.

Section 1: Chemical and Physical Properties

2-Amino-4-nitrobenzaldehyde is an organic compound that typically appears as an orange to red solid.^[1] It is important to be aware of its physical and chemical properties for safe storage and handling.

Property	Value	Reference(s)
CAS Number	109466-84-4	[2]
Molecular Formula	C ₇ H ₆ N ₂ O ₃	[2]
Molecular Weight	166.13 g/mol	
Appearance	Orange to red solid	[1]
Purity	≥ 95%	[3]
Melting Point	42 - 44 °C (108 - 111 °F)	[4]
Boiling Point	153 °C (307 °F) at 31 hPa	[4]
Autoignition Temperature	200 °C (392 °F)	[4]
Storage Temperature	2 - 8 °C (36 - 46 °F) under an inert atmosphere	[1] [3]

Section 2: Hazard Identification and GHS Classification

2-Amino-4-nitrobenzaldehyde is classified as a hazardous substance. The Globally Harmonized System (GHS) classification highlights its potential health and environmental risks.

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	4	H302: Harmful if swallowed
Skin Irritation	2	H315: Causes skin irritation
Serious Eye Irritation	2A	H319: Causes serious eye irritation
Specific Target Organ Toxicity — Single Exposure	3	H335: May cause respiratory irritation
Hazardous to the Aquatic Environment, Long-Term	3	H412: Harmful to aquatic life with long lasting effects

Signal Word: Warning

Hazard Pictograms:

-  alt text

GHS07

Section 3: Safe Handling and Storage Protocols

Adherence to strict safety protocols is mandatory when handling **2-Amino-4-nitrobenzaldehyde** to minimize exposure and ensure a safe working environment.

Personal Protective Equipment (PPE)

A comprehensive range of personal protective equipment must be worn at all times when handling this compound.

PPE Type	Specifications
Eye/Face Protection	Wear chemical safety goggles and/or a face shield.
Skin Protection	Wear impervious gloves (e.g., nitrile rubber) and a lab coat. Ensure that skin is not exposed.
Respiratory Protection	Use a NIOSH (US) or CEN (EU) approved respirator. For nuisance exposures, a type P95 (US) or P1 (EU) particle respirator is suitable. For higher-level protection, use type OV/AG/P99 (US) or ABEK-P2 (EU) respirator cartridges.

Handling Procedures

Experimental work with **2-Amino-4-nitrobenzaldehyde** should be conducted in a well-ventilated area, preferably within a certified chemical fume hood.

Experimental Protocol: General Handling

- Preparation: Before handling, ensure that an eyewash station and safety shower are readily accessible.
- Dispensing: Avoid the formation and inhalation of dust.[\[5\]](#) Use appropriate tools to handle the solid material.
- Work Practice: Do not eat, drink, or smoke in the laboratory area.[\[6\]](#)
- Hygiene: Wash hands thoroughly with soap and water after handling, before breaks, and at the end of the workday.[\[4\]](#)
- Clothing: Immediately change any contaminated clothing.[\[4\]](#)

Storage Conditions

Proper storage is crucial to maintain the stability and integrity of **2-Amino-4-nitrobenzaldehyde**.

- Temperature: Store in a cool, dry place at a recommended temperature of 2-8°C.[\[3\]](#)
- Atmosphere: Keep in a dark place under an inert atmosphere (e.g., nitrogen or argon).[\[3\]](#)
- Container: Keep the container tightly closed.[\[4\]](#)
- Incompatibilities: Store away from strong oxidizing agents, strong bases, and strong reducing agents.[\[7\]](#)

Section 4: Emergency Procedures and First Aid

In the event of exposure or a spill, immediate and appropriate action must be taken.

First Aid Measures

Exposure Route	First Aid Protocol	Reference(s)
Inhalation	Move the person to fresh air. If breathing is difficult, give artificial respiration. Consult a physician.	[4]
Skin Contact	Take off immediately all contaminated clothing. Wash off with soap and plenty of water. Consult a physician.	[4]
Eye Contact	Rinse thoroughly with plenty of water for at least 15 minutes and consult a physician. Remove contact lenses if present and easy to do.	[4]
Ingestion	Rinse mouth with water. Never give anything by mouth to an unconscious person. Call a POISON CENTER or doctor if you feel unwell. Consult a physician.	[4]

Spills and Leaks

- Evacuation: Evacuate personnel to a safe area.
- Ventilation: Ensure adequate ventilation.
- Containment: Prevent the product from entering drains.
- Cleanup: Sweep up the spilled material and shovel it into a suitable, closed container for disposal. Avoid creating dust.

Section 5: Fire-Fighting Measures

2-Amino-4-nitrobenzaldehyde is combustible.[4]

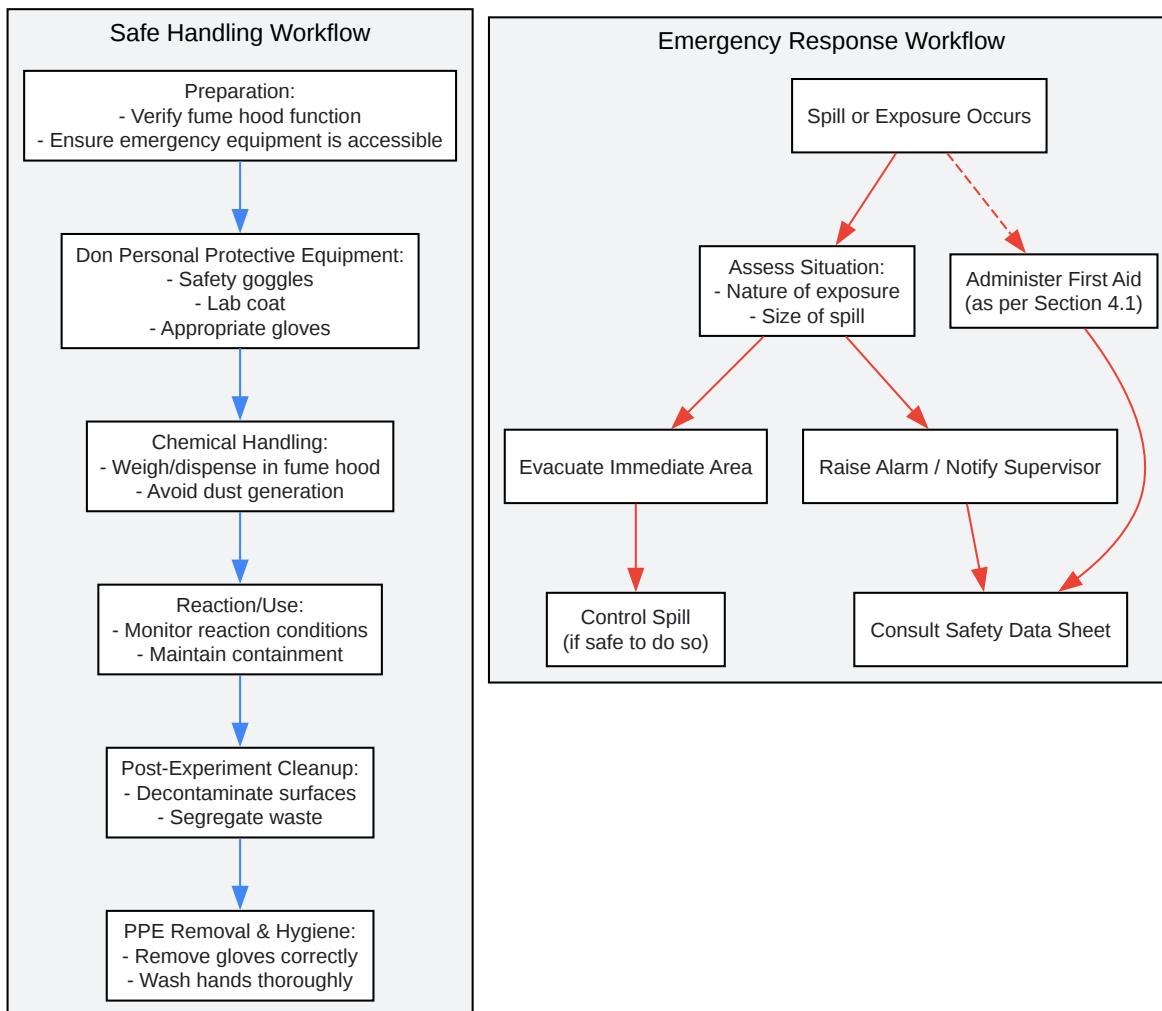
Aspect	Information	Reference(s)
Suitable Extinguishing Media	Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.	
Specific Hazards	In case of fire, hazardous combustion products such as carbon oxides and nitrogen oxides (NOx) may be liberated.	
Firefighter Protection	Wear a self-contained breathing apparatus for firefighting if necessary.	

Section 6: Toxicological Information

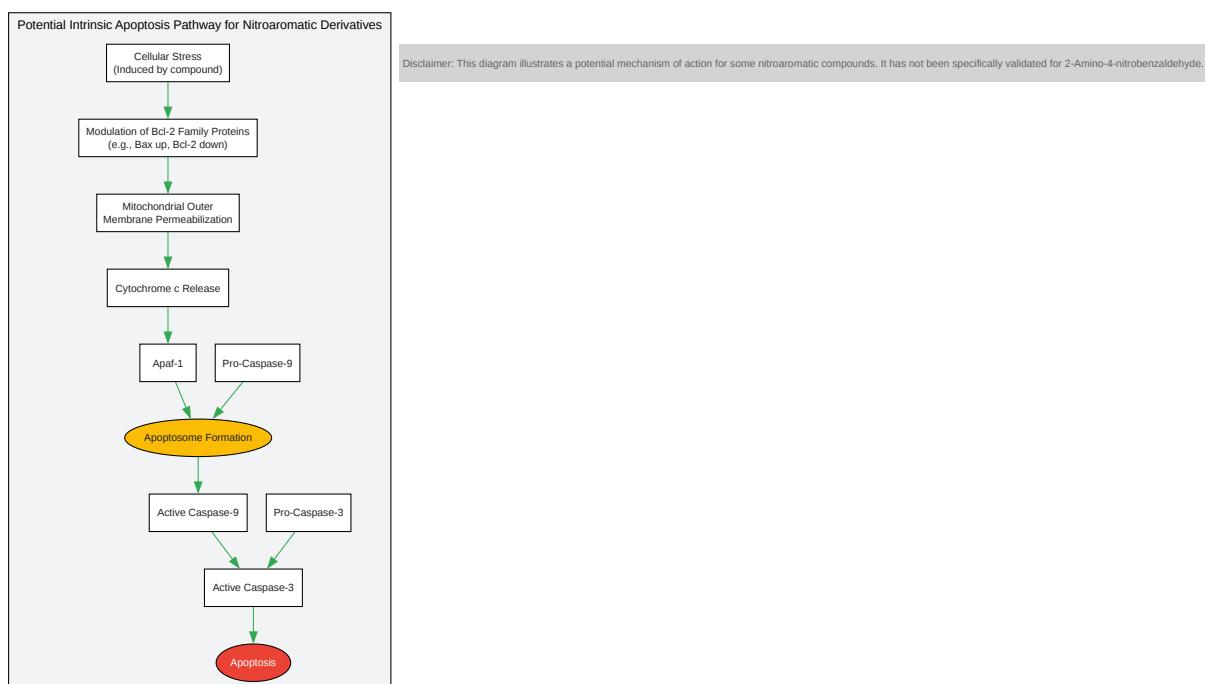
The toxicological properties of **2-Amino-4-nitrobenzaldehyde** have not been thoroughly investigated. However, based on its GHS classification, it is harmful if swallowed and causes skin, eye, and respiratory irritation.^[4] No component of this product at levels greater than or equal to 0.1% is identified as a probable, possible, or confirmed human carcinogen by IARC.

Section 7: Experimental and Logical Diagrams

The following diagrams illustrate key workflows and potential biological interactions relevant to compounds of this class.

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Safe Handling and Emergency Response Workflow

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Potential Biological Pathway for Related Compounds

Section 8: Disposal Considerations

Waste materials are hazardous and must be disposed of correctly.

- Product: Dispose of surplus and non-recyclable solutions to a licensed disposal company. The material may be burned in a chemical incinerator equipped with an afterburner and scrubber, but extra care should be taken as it is highly flammable.
- Contaminated Packaging: Dispose of as unused product.

Section 9: Synthesis and Experimental Protocols

While this document focuses on safety, a brief overview of a synthesis protocol is provided to contextualize handling procedures.

Experimental Protocol: Synthesis of **2-Amino-4-nitrobenzaldehyde**

This protocol is adapted from the literature and should be performed with all necessary safety precautions as outlined in Section 3.[1][8]

- Reactants: (2-Amino-4-nitrophenyl)methanol is reacted with manganese dioxide.
- Solvent: A mixture of tetrahydrofuran and dichloromethane is used.
- Procedure: The reaction is stirred at room temperature.
- Workup: Upon completion, the reaction mixture is filtered to remove insoluble solids.
- Purification: The filtrate is concentrated, and the crude product is purified by silica gel column chromatography.

This synthesis involves the handling of a solid reactant and product, solvents, and filtration and chromatography steps, all of which require careful execution within a fume hood while wearing appropriate PPE.

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